

Understanding the hygroscopicity of BMS-817399 forms

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An In-depth Guide to the Hygroscopicity of BMS-817399 Crystalline Forms

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

The hygroscopic nature of an active pharmaceutical ingredient (API) is a critical attribute that significantly influences its stability, processing, and overall therapeutic efficacy. This technical guide provides a comprehensive analysis of the hygroscopicity of various solid-state forms of **BMS-817399**, a former candidate for the treatment of rheumatoid arthritis. The document details the characterization of its unstable monohydrate form (Form 1) and a subsequently discovered stable anhydrous form (Form 2), presenting key data on their behavior under varying humidity conditions. Detailed experimental protocols and workflow visualizations are provided to offer a thorough understanding for drug development professionals.

Introduction: The Challenge of Physical Instability

The solid-state form of an API is fundamental to the stability and delivery of a drug product.[1] Crystalline solids are generally preferred for their stability, but they can exist in various forms such as polymorphs, hydrates, or solvates, each with unique physicochemical properties.[1][2] [3] **BMS-817399** was initially identified as a monohydrate, designated as Form 1.[1][4][5][6] However, this form was found to be physically unstable, with its crystal structure changing in response to variations in relative humidity (RH) and temperature.[1][4][5][6] This instability poses a significant challenge for pharmaceutical development, necessitating the identification



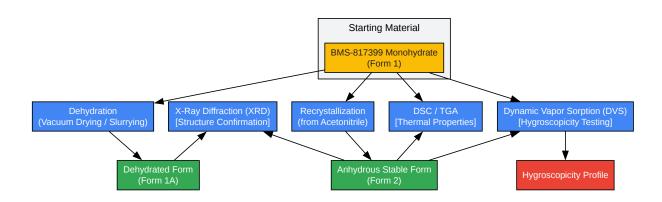
of a more robust and stable crystalline form. This guide details the investigation into the hygroscopic properties of Form 1 and the successful identification and characterization of a stable anhydrous form, Form 2.

Characterization of BMS-817399 Forms

Investigations revealed the existence of three distinct forms of **BMS-817399** under the conditions studied:

- Form 1: The initially identified monohydrate. Thermal analysis confirmed that a weight loss of approximately 3.8% occurs upon heating, corresponding to the loss of one water molecule per molecule of the compound.[1] This dehydration is associated with a structural transformation.[1]
- Form 1A: An anhydrous form created by dehydrating Form 1, for instance, by heating under vacuum.[1] Slurrying Form 1 in solvents like ethanol, isopropanol, or acetonitrile also resulted in its conversion to Form 1A.[1]
- Form 2: A novel, anhydrous crystalline form discovered during cooling crystallization from an acetonitrile solution.[1][4] Subsequent analysis confirmed this form to be physically stable, even at elevated humidity.[1][4][6]

The workflow for identifying and characterizing these forms is visualized below.





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Experimental workflow for the characterization of **BMS-817399** forms.

Experimental Protocols

The characterization of **BMS-817399** forms involved several standard solid-state analysis techniques. The key methodology for assessing hygroscopicity was Dynamic Vapor Sorption (DVS).

Solid-Phase Characterization

- X-Ray Diffraction (XRD): A Malvern PANalytical Empyrean platform with copper radiation was used to characterize the solid forms under ambient conditions (~40% RH), confirming the distinct crystal structures of Form 1, Form 1A, and Form 2.[1]
- Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA): These
 thermal analyses were performed to understand the hydration state and thermal stability of
 the forms. TGA data for Form 1 showed a weight loss of ~3.8%, confirming it as a
 monohydrate.[1] DSC and TGA analyses confirmed that Form 2 was anhydrous.[1][4][6]

Dynamic Vapor Sorption (DVS) Protocol

DVS is a gravimetric technique that measures the amount of vapor absorbed or desorbed by a sample under controlled temperature and relative humidity conditions.[7][8][9] This method was crucial for quantifying the hygroscopic behavior of the **BMS-817399** forms.

- Instrument: DVS-Advantage (Surface Measurement Systems).[1]
- Sample Mass: Approximately 15 mg of the sample was used for each experiment.[1]
- Pre-treatment: All samples were pre-treated at 30 °C for 2 hours under a 200 SCCM nitrogen flow to ensure a consistent starting state.[1]
- Methodology: The samples were exposed to varying water vapor partial pressures, cycling the relative humidity between 0% and 95% at a constant temperature of 30 °C.[1]
- Equilibrium Criteria: Equilibrium at each humidity step was defined as a weight change of less than 0.003% per minute.[1]



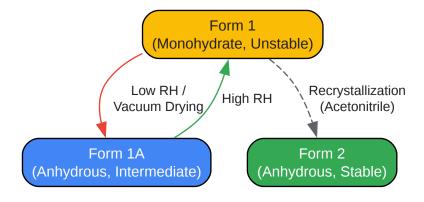
Hygroscopicity Data and Form Stability

The DVS experiments revealed significant differences in the hygroscopic behavior and stability of Form 1 and Form 2.

Table 1: Comparative Summary of BMS-817399 Forms

Property	Form 1 (Monohydrate)	Form 2 (Anhydrous)
Hydration State	Monohydrate (~3.8% water content)[1]	Anhydrous[1][4][6]
Hygroscopic Behavior	Water content varies with relative humidity.[1][4] Water lost at low RH is reversibly recovered at higher RH.[1]	Becomes hygroscopic at elevated relative humidity.[1][4]
Physical Stability	Physically unstable; crystal structure changes with variations in relative humidity. [1][4][5][6]	Exhibits physical stability; no change in crystal form confirmed by XRD after humidity cycling.[1][4][6]

The reversible water uptake and loss in Form 1 indicate a structural dependence on the ambient humidity, confirming its physical instability. In contrast, while Form 2 does absorb some water at high RH, it does not undergo a phase transformation, demonstrating its superior physical stability.[1]



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Relationship and transformation pathways of BMS-817399 forms.

Conclusion

The investigation into the solid-state properties of **BMS-817399** successfully addressed the challenge of physical instability associated with its initial monohydrate form (Form 1).

- Form 1 was confirmed to be an unstable monohydrate, with its water content and crystal structure being highly sensitive to environmental humidity.[1]
- A new anhydrous crystalline form, Form 2, was discovered through recrystallization in acetonitrile.[1][4]
- Dynamic Vapor Sorption analysis demonstrated that while Form 2 exhibits some
 hygroscopicity at high relative humidity, it remains structurally stable, unlike Form 1.[1][4][6]

This comprehensive characterization identifies Form 2 as the physically stable form of **BMS-817399**, making it a much more suitable candidate for further pharmaceutical development. This work underscores the critical importance of thorough solid-state characterization and hygroscopicity assessment in selecting a viable API form for a robust drug product.

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